

J-104129 solubility in DMSO and ethanol

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Compound of Interest

Compound Name: J-104129

Cat. No.: B10787851

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Technical Support Center: J-104129

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **J-104129**, a potent and selective M3 muscarinic receptor antagonist. Below you will find solubility data, protocols for solution preparation, troubleshooting guides for common experimental issues, and an overview of the relevant signaling pathway.

J-104129 Solubility Data

The following table summarizes the maximum solubility of **J-104129** fumarate in dimethyl sulfoxide (DMSO) and ethanol. This data is critical for the preparation of stock solutions for in vitro and in vivo studies.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	50.06	100
Ethanol	25.03	50

Data is based on a molecular weight of 500.63 g/mol for **J-104129** fumarate. Batch-specific molecular weights may vary.^[1]

Experimental Protocols

Preparation of a 100 mM Stock Solution in DMSO

This protocol outlines the steps to prepare a 100 mM stock solution of **J-104129** fumarate in DMSO.

Materials:

- **J-104129** fumarate powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, amber glass vial or other light-protected container
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Procedure:

- Determine the required mass: Calculate the mass of **J-104129** fumarate needed to prepare the desired volume of a 100 mM stock solution. For example, to prepare 1 mL of a 100 mM solution, you would need 50.06 mg of **J-104129** fumarate (assuming a molecular weight of 500.63 g/mol).
- Weigh the compound: Carefully weigh the calculated amount of **J-104129** fumarate using an analytical balance and transfer it to a sterile amber glass vial.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the vial. For a 1 mL final volume, add 1 mL of DMSO.
- Dissolve the compound: Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may assist in dissolution, but be cautious of potential degradation with excessive heat.
- Storage: Store the stock solution at -20°C or -80°C for long-term stability. Avoid repeated freeze-thaw cycles.

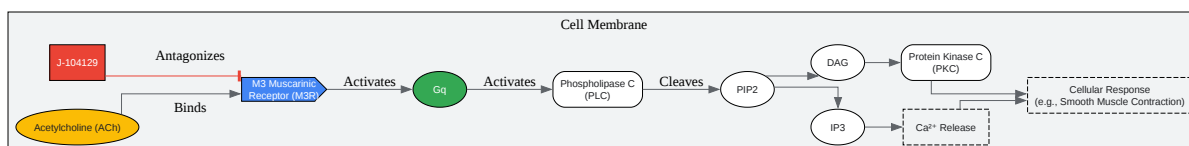
Troubleshooting Guide

This section addresses common issues that may arise when working with **J-104129**.

Problem	Possible Cause	Troubleshooting Steps
Compound will not fully dissolve	<ul style="list-style-type: none">- Exceeded maximum solubility- Incorrect solvent used- Low-quality or hydrated solvent	<ul style="list-style-type: none">- Ensure you are not exceeding the maximum concentrations listed in the solubility table.- Verify that you are using anhydrous DMSO or ethanol.- Try gentle warming (up to 37°C) and vortexing. For difficult-to-dissolve compounds, sonication can be attempted, but monitor for any signs of degradation.
Precipitation observed after storage	<ul style="list-style-type: none">- Stock solution is supersaturated- Improper storage conditions	<ul style="list-style-type: none">- If precipitation occurs upon cooling, the solution may be supersaturated. Try preparing a slightly lower concentration stock solution.- Ensure the stock solution is stored at a consistent, low temperature (-20°C or -80°C) and is tightly sealed to prevent solvent evaporation.
Inconsistent experimental results	<ul style="list-style-type: none">- Inaccurate stock solution concentration- Degradation of the compound- Improper dilution technique	<ul style="list-style-type: none">- Recalculate the amount of compound and solvent used. If possible, verify the concentration using a suitable analytical method.- Avoid repeated freeze-thaw cycles of the stock solution. Prepare smaller aliquots for single-use.- Ensure accurate and consistent pipetting when preparing working solutions.

M3 Muscarinic Receptor Signaling Pathway

J-104129 acts as an antagonist at the M3 muscarinic acetylcholine receptor (M3R), a G protein-coupled receptor (GPCR). The diagram below illustrates the canonical signaling pathway that is inhibited by **J-104129**.



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Caption: Antagonistic action of **J-104129** on the M3 muscarinic receptor signaling pathway.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **J-104129**?

A1: **J-104129** is a potent and selective antagonist of the M3 muscarinic acetylcholine receptor. [1] By blocking this receptor, it inhibits the downstream signaling cascade that is typically initiated by acetylcholine.

Q2: Can I dissolve **J-104129** in aqueous solutions?

A2: **J-104129** fumarate has low solubility in aqueous buffers. It is recommended to first prepare a stock solution in an organic solvent like DMSO or ethanol and then dilute this stock solution into the aqueous buffer for your experiment. Ensure the final concentration of the organic solvent is compatible with your experimental system.

Q3: How should I store the **J-104129** powder?

A3: The solid form of **J-104129** fumarate should be stored at +4°C. [1]

Q4: What is the selectivity profile of **J-104129**?

A4: **J-104129** displays approximately 120-fold selectivity for the M3 receptor over the M2 receptor.[1]

Q5: What are the common applications of **J-104129**?

A5: Given its potent M3 antagonist activity, **J-104129** is primarily used in research to study the role of M3 receptors in various physiological processes, such as smooth muscle contraction, particularly in the airways.[1]

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References

- 1. The M3 Muscarinic Acetylcholine Receptor Can Signal through Multiple G Protein Families - PMC [pmc.ncbi.nlm.nih.gov]
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